

An In-depth Technical Guide to Hydroxyprogesterone Caproate-d11

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Compound of Interest

Compound Name: *Hydroxyprogesterone Caproate-d11*

Cat. No.: *B15605345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hydroxyprogesterone Caproate-d11**, a deuterated analog of the synthetic progestin Hydroxyprogesterone Caproate. This document details its chemical properties, primary applications, and the underlying mechanism of action of its non-deuterated counterpart. Furthermore, it includes detailed experimental protocols for synthesis and analysis, alongside visual representations of key biological pathways and experimental workflows.

Core Concepts: Understanding Hydroxyprogesterone Caproate-d11

Hydroxyprogesterone Caproate-d11 is a stable, isotopically labeled version of Hydroxyprogesterone Caproate. The "d11" designation indicates that eleven hydrogen atoms in the molecule have been replaced with deuterium, a heavy isotope of hydrogen. This substitution results in a molecule with a higher molecular weight than its non-deuterated counterpart, a property that is crucial for its primary application.

The primary use of **Hydroxyprogesterone Caproate-d11** is as an internal standard in analytical chemistry, particularly in pharmacokinetic and metabolic studies of Hydroxyprogesterone Caproate using mass spectrometry-based methods like Liquid Chromatography-Mass Spectrometry (LC-MS). Its chemical behavior is nearly identical to the non-deuterated drug, allowing it to be processed alongside the analyte of interest in a biological sample. However, its increased mass allows it to be distinguished by the mass spectrometer, enabling precise and accurate quantification of the parent drug by correcting for variations in sample preparation and instrument response.

Primary Use of the Parent Compound: Hydroxyprogesterone Caproate

Hydroxyprogesterone caproate is a synthetic progestin that has been primarily used to reduce the risk of preterm birth in pregnant women with a history of at least one spontaneous preterm birth.[1][2][3] It is an ester derivative of 17 α -hydroxyprogesterone, a naturally occurring progestogen.[1] While its approval in the United States was withdrawn in 2023, it remains a significant compound of study in reproductive health.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Hydroxyprogesterone Caproate-d11** and its non-deuterated analog is presented below.

Property	Hydroxyprogesterone Caproate-d11	Hydroxyprogesterone Caproate
Molecular Formula	C ₂₇ D ₁₁ H ₂₉ O ₄	C ₂₇ H ₄₀ O ₄
Molecular Weight	439.672 g/mol	428.60 g/mol
Accurate Mass	439.362	428.292659768
Appearance	Off-White Solid	Off-White Solid
Solubility	Slightly soluble in chloroform and methanol	Slightly soluble in chloroform and methanol
CAS Number	Not available	630-56-8

Mechanism of Action: The Progesterone Receptor Signaling Pathway

Hydroxyprogesterone caproate, being a synthetic progestin, exerts its biological effects by acting as an agonist for the progesterone receptor (PR).^{[1][4]} The mechanism of action is complex and involves both classical genomic and rapid non-genomic signaling pathways.^{[5][6][7]}

Classical Genomic Pathway:

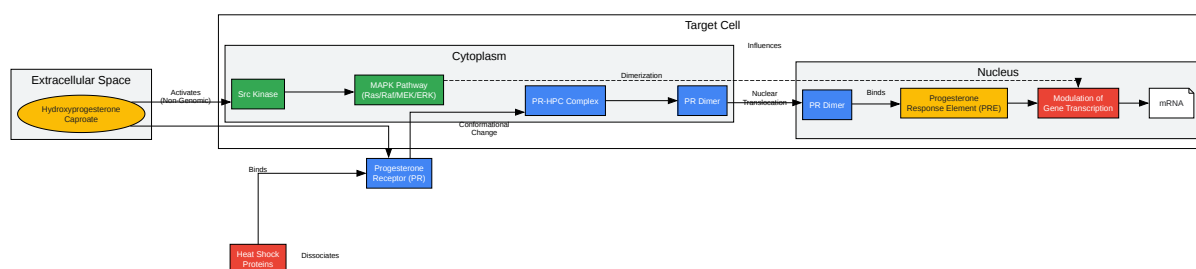
- **Ligand Binding:** Hydroxyprogesterone caproate enters the target cell and binds to the progesterone receptor (PR) located in the cytoplasm or nucleus.
- **Dimerization and Nuclear Translocation:** Upon binding, the receptor undergoes a conformational change, dimerizes, and translocates to the nucleus.
- **DNA Binding and Gene Transcription:** In the nucleus, the PR dimer binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes.
- **Regulation of Gene Expression:** This binding modulates the transcription of genes involved in maintaining uterine quiescence, reducing inflammation, and promoting cervical integrity, thereby helping to prevent preterm labor.^[8]

Non-Genomic (Rapid) Pathway:

Recent evidence suggests that a subpopulation of PR located outside the nucleus can mediate rapid, non-genomic effects.

- **Extra-nuclear Receptor Activation:** Hydroxyprogesterone caproate can bind to PRs associated with the cell membrane or in the cytoplasm.
- **Activation of Kinase Cascades:** This binding can rapidly activate intracellular signaling cascades, such as the Src/Ras/Raf/MEK/ERK (MAPK) pathway.^{[6][9]}
- **Modulation of Cellular Function:** These signaling pathways can influence various cellular processes, including ion channel activity and the phosphorylation of other proteins,

contributing to the overall physiological response.



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Caption: Progesterone Receptor Signaling Pathway.

Experimental Protocols

Synthesis of Hydroxyprogesterone Caproate

A common method for the synthesis of Hydroxyprogesterone Caproate involves the esterification of 17 α -hydroxyprogesterone with n-hexanoic acid or its derivative.^{[10][11][12]}

Materials:

- 17 α -hydroxyprogesterone
- n-Hexanoic acid (or n-hexanoyl chloride)
- Pyridine

- p-Toluenesulfonic acid
- Toluene
- Ethanol
- Concentrated Hydrochloric Acid

Procedure:

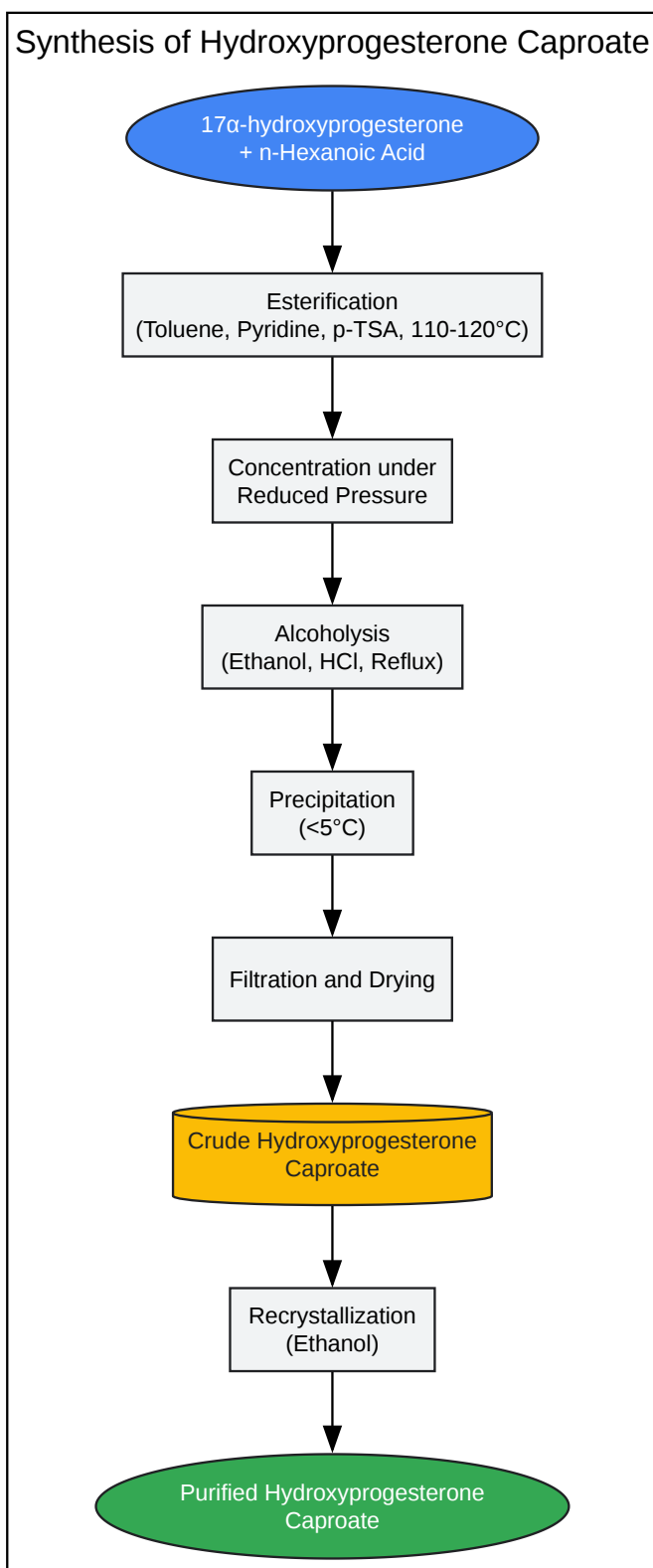
- Esterification:
 - In a three-necked flask, dissolve 17 α -hydroxyprogesterone in toluene.
 - Add n-hexanoic acid, pyridine, and p-toluenesulfonic acid.
 - Heat the reaction mixture to 110-120°C for approximately 3 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove toluene, pyridine, and excess n-hexanoic acid.
- Alcoholysis and Purification:
 - To the concentrated residue, add ethanol and a small amount of concentrated hydrochloric acid.
 - Reflux the mixture for 2 hours to hydrolyze any diester byproducts.
 - Monitor the completion of hydrolysis by TLC.
 - Cool the reaction mixture to below 5°C to precipitate the crude Hydroxyprogesterone Caproate.
 - Filter the crude product and dry it.
 - Recrystallize the crude product from ethanol to obtain purified Hydroxyprogesterone Caproate.

Synthesis of Hydroxyprogesterone Caproate-d11 (Proposed)

While a specific protocol for **Hydroxyprogesterone Caproate-d11** is not readily available in the literature, a plausible synthesis would involve using a deuterated precursor. A potential route is the esterification of 17 α -hydroxyprogesterone with deuterated caproic acid (caproic acid-d11).

Proposed Precursor: Caproic acid-d11 ($C_5D_{11}COOH$)

The synthesis would follow a similar procedure to the non-deuterated compound, substituting caproic acid with caproic acid-d11. The reaction conditions would likely need optimization to ensure efficient incorporation of the deuterated chain.



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Caption: Synthesis Workflow for Hydroxyprogesterone Caproate.

Analytical Protocol: Quantification of Hydroxyprogesterone Caproate in Human Plasma using LC-MS/MS with Hydroxyprogesterone Caproate-d11 as an Internal Standard

This protocol is adapted from published methods for the analysis of Hydroxyprogesterone Caproate in biological matrices.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

1. Sample Preparation (Solid Phase Extraction - SPE):

- To 400 µL of human plasma, add 25 µL of the internal standard working solution (**Hydroxyprogesterone Caproate-d11** in methanol).
- Dilute the sample with 1 mL of water.
- Condition an Oasis® HLB SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the diluted plasma sample onto the SPE cartridge under vacuum.
- Wash the cartridge with 1 mL of 50% methanol.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluent to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

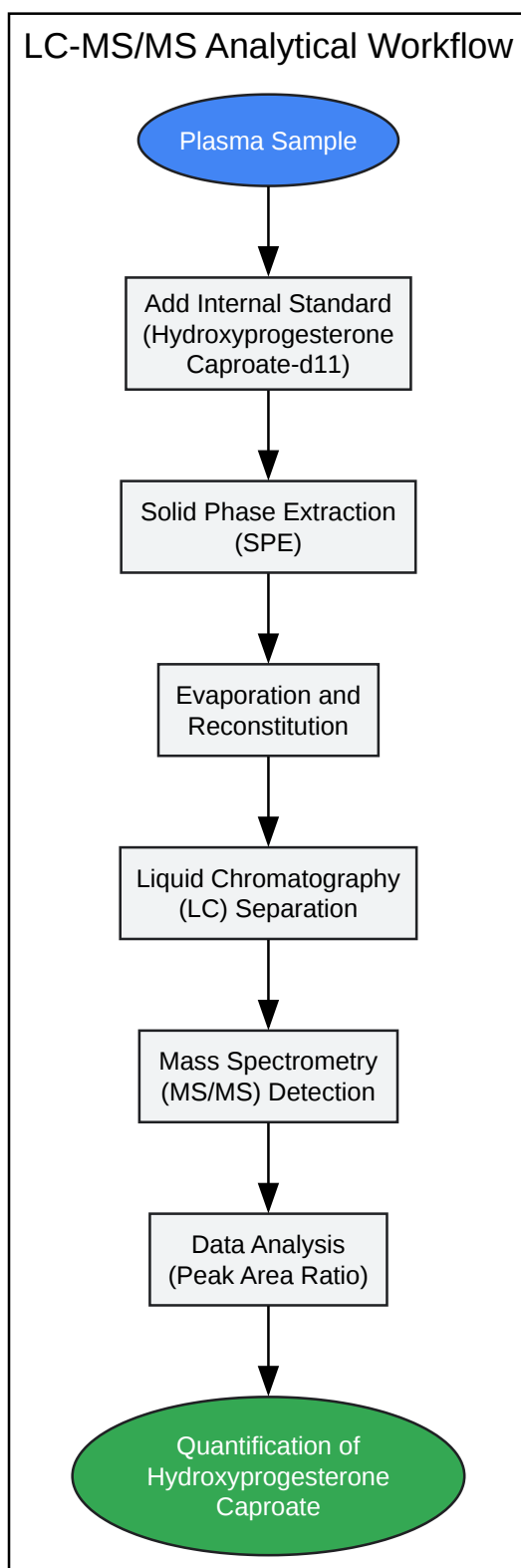
2. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System:
 - Column: Waters C18 Symmetry analytical column (e.g., 3.5 µm, 2.1 x 50 mm).[\[14\]](#)
 - Mobile Phase A: 5% methanol in water with 0.1% formic acid and 2mM ammonium acetate.[\[14\]](#)
 - Mobile Phase B: Methanol with 0.1% formic acid and 2mM ammonium acetate.[\[14\]](#)

- Flow Rate: 0.3 mL/min.[14]
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Injection Volume: 10-20 μ L.
- Mass Spectrometry (MS) System:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Hydroxyprogesterone Caproate: m/z 429.2 $\rightarrow$ 313.1 and m/z 429.2 $\rightarrow$ 271.1.[13]
 - **Hydroxyprogesterone Caproate-d11**: The precursor ion will be approximately m/z 440.4. The product ions would need to be determined experimentally but would be expected to be shifted by the mass of the deuterium atoms on the caproate moiety.
 - Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, desolvation temperature, and collision energy for maximum signal intensity.

3. Data Analysis:

- Quantify the concentration of Hydroxyprogesterone Caproate by calculating the peak area ratio of the analyte to the internal standard (**Hydroxyprogesterone Caproate-d11**) and comparing it to a calibration curve prepared with known concentrations of the non-deuterated drug and a fixed concentration of the internal standard.



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Caption: LC-MS/MS Analytical Workflow.

Conclusion

Hydroxyprogesterone Caproate-d11 is an indispensable tool for researchers and drug development professionals involved in the study of Hydroxyprogesterone Caproate. Its use as an internal standard ensures the accuracy and reliability of quantitative analytical methods, which are fundamental for pharmacokinetic and metabolism studies. A thorough understanding of the synthesis, analytical methodologies, and the biological mechanism of action of the parent compound, as detailed in this guide, is essential for its effective application in a research and development setting.

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